

Essential Safety and Logistical Information for Handling BMS-199264

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Compound of Interest

Compound Name: BMS-199264

Cat. No.: B12859335

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-199264** is not publicly available. The following guidance is based on the known structural components of the molecule—a substituted benzopyran and an imidazole moiety—and general laboratory safety principles. One supplier indicates that **BMS-199264** is shipped as a non-hazardous chemical, suggesting low acute toxicity.^[1] However, for all research compounds with incomplete hazard data, a precautionary approach is essential. Researchers must conduct a risk assessment before handling this compound.

Personal Protective Equipment (PPE)

Given the potential for skin and eye irritation, as well as unknown long-term effects, a comprehensive PPE strategy is crucial. The following table summarizes the recommended PPE for handling **BMS-199264**.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or pinholes before use.
Eye Protection	Safety goggles	Chemical splash goggles should be worn at all times. A face shield is recommended when there is a significant risk of splashing.
Body Protection	Laboratory coat	A standard laboratory coat should be worn. For handling larger quantities, a chemically resistant apron may be advisable.
Respiratory Protection	Respirator	Not generally required if handled in a fume hood. If weighing or handling the powder outside of a fume hood, an N95 respirator is recommended.

Operational and Disposal Plans

Handling Procedures

Engineering Controls:

- All work involving solid **BMS-199264** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Step-by-Step Handling:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area in the fume hood by covering the surface with absorbent, disposable bench paper.

- **Weighing:** If handling the solid, carefully weigh the required amount in the fume hood. Use a spatula to transfer the solid and avoid generating dust.
- **Dissolution:** To prepare a solution, add the solvent to the weighed solid slowly. If sonication is required for dissolution, ensure the container is capped.^[2]
- **Transfer:** When transferring solutions, use appropriate volumetric glassware and keep containers capped when not in use.
- **Post-Handling:** After handling, decontaminate the work area. Dispose of all contaminated disposable materials as hazardous waste. Wash hands thoroughly with soap and water.

Storage Plan

- **Short-term (days to weeks):** Store at 0-4°C in a tightly sealed container, protected from light.^[1]
- **Long-term (months to years):** Store at -20°C in a tightly sealed container, protected from light.^[1]
- Store away from strong oxidizing agents and acids.

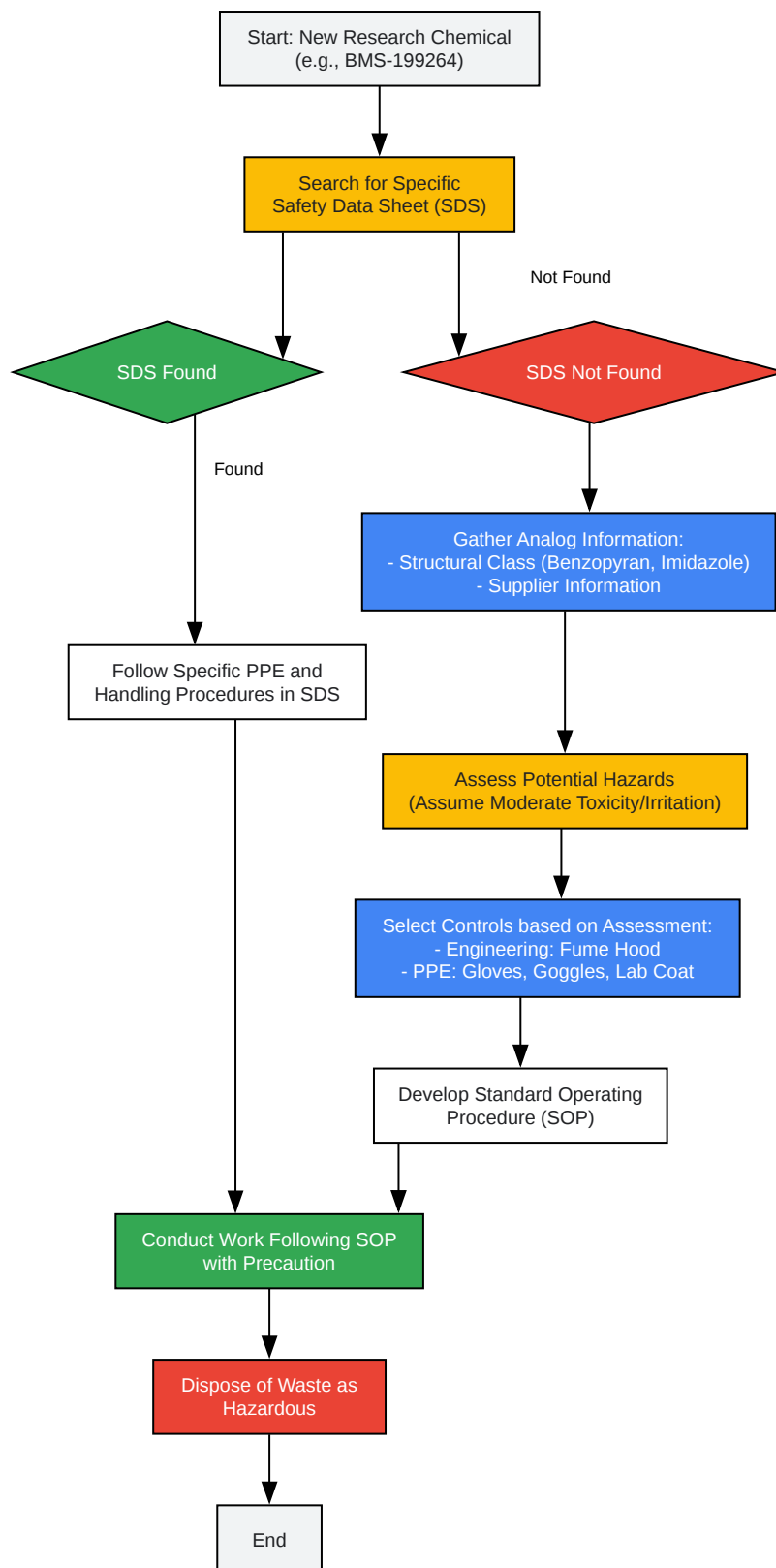
Disposal Plan

- **Waste BMS-199264:** Unused solid compound and solutions should be disposed of as hazardous chemical waste.
- **Contaminated Materials:** All disposable items that have come into contact with **BMS-199264**, such as gloves, pipette tips, and bench paper, should be collected in a designated, sealed waste container and disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Logical Workflow for Handling Research Chemicals with Limited Safety Data

The following diagram outlines a logical approach to handling a research chemical like **BMS-199264**, for which a specific Safety Data Sheet is unavailable. This workflow emphasizes a

conservative, safety-first approach.



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References

- 1. medkoo.com [medkoo.com]
- 2. BMS-199264 hydrochloride | ATP hydrolase inhibitor | TargetMol [targetmol.com]
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